

commercial suppliers of hexaethylbenzene for research

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Compound of Interest

Compound Name: Hexaethylbenzene

Cat. No.: B1594043

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Hexaethylbenzene: A Technical Guide for Researchers

For researchers, scientists, and professionals in drug development, accessing high-purity chemical compounds is crucial for experimental success. This in-depth technical guide provides comprehensive information on the commercial availability, synthesis, and analysis of **hexaethylbenzene** (CAS No. 604-88-6), a substituted aromatic hydrocarbon.

Commercial Availability

Hexaethylbenzene is a specialized chemical available from a limited number of commercial suppliers. The following table summarizes the offerings from identified vendors for research-grade **hexaethylbenzene**.

Supplier	Product Code/SKU	Purity	Quantity	Price (USD)	Notes
Chemsavers, Inc.	HXETB1G	98%	1 g	\$259.95	Available directly from their website and on eBay. [1] [2]
ESSLAB (distributor for Chiron)	2687.18-K-IO	Not specified (solution)	1 mL	Contact for price	Provided as a 1000 µg/mL solution in isooctane. [3]
Molekula Ltd.	-	96%	10 g	Contact for price	Listed on the Molbase chemical directory. [4]
Sigma-Aldrich	AldrichCPR	Not specified	-	Contact for price	Sold "as-is" without analytical data; buyer assumes responsibility for confirming identity and purity.

Note: Prices and availability are subject to change. Researchers should contact the suppliers directly for the most current information.

A certificate of analysis for a batch of 98% pure **hexaethylbenzene** from Chemsavers provides the following specifications:

Parameter	Specification
Appearance (Color)	White
Appearance (Form)	Crystalline powder
Assay (Elemental Analysis) [C]	87.7%
Assay (Elemental Analysis) [H]	12.2%
Assay (Titration)	98.0%
Infrared Spectrum	Conforms to structure
Melting Point	130°C

Experimental Protocols

Synthesis of Hexaethylbenzene

While commercial sources are available, a detailed, step-by-step experimental protocol for the synthesis of **hexaethylbenzene** is not readily found in publicly available literature. However, the chemical literature suggests that it can be prepared through the Friedel-Crafts alkylation of benzene or less substituted ethylbenzenes.

General Reaction Scheme:

This is a generalized representation and not a detailed experimental protocol. The actual synthesis would require careful control of reaction conditions, including temperature, reaction time, and the stoichiometry of reactants and catalyst.

Analysis of Hexaethylbenzene

The purity and identity of **hexaethylbenzene** can be determined using standard analytical techniques for aromatic hydrocarbons. Gas chromatography-mass spectrometry (GC-MS) is a common method for separating and identifying volatile and semi-volatile organic compounds.

General GC-MS Protocol for Aromatic Hydrocarbon Analysis:

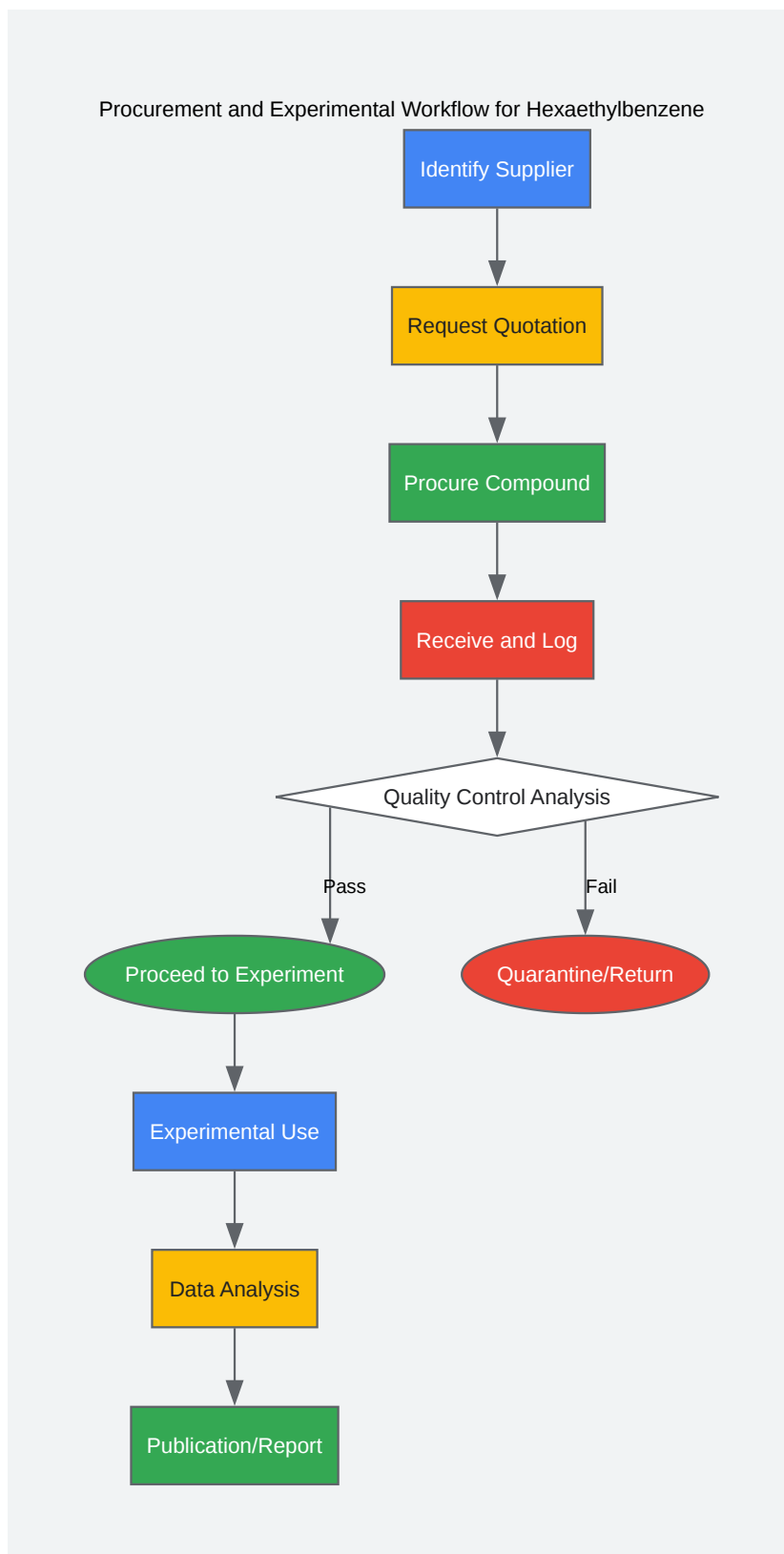
- Instrumentation: An Agilent 6890 GC coupled with a 5973N MS detector or a similar system.

- Column: A non-polar or mid-polar capillary column, such as a 5% Phenyl 95% PDMS (e.g., Agilent J&W DB-5ms UI) or a 6% cyanopropyl-phenyl, 94% PDMS (e.g., DB-624 UI).
- Injector: Split/splitless inlet. A splitless injection is often preferred for maximizing sensitivity, though a split injection may be necessary to avoid peak tailing for more volatile compounds.
- Carrier Gas: Helium or Nitrogen.
- Oven Program: A temperature ramp is typically employed to ensure good separation of the analyte from any impurities. The specific program would need to be optimized based on the column and instrument used.
- MS Detector: Operated in full scan mode to obtain the mass spectrum of the eluting compounds for identification.

Mandatory Visualizations

Logical Workflow for Procurement and Use of Hexaethylbenzene

The following diagram illustrates a typical workflow for a researcher obtaining and utilizing commercially available **hexaethylbenzene** for an experiment.



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Caption: A flowchart illustrating the key steps from supplier identification to the final use of **hexaethylbenzene** in a research setting.

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